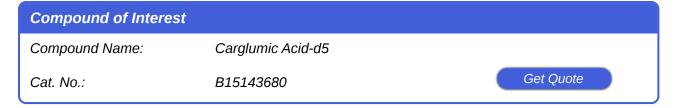


## Commercial Availability and Technical Guide for Carglumic Acid-d5

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial suppliers, availability, and technical applications of **Carglumic Acid-d5**. This deuterated analog of Carglumic Acid serves as a critical internal standard for pharmacokinetic and metabolic studies, enabling precise quantification in complex biological matrices.

### **Commercial Suppliers and Availability**

**Carglumic Acid-d5** is available from several specialized chemical suppliers, primarily on a custom synthesis or made-to-order basis. Researchers should contact these suppliers directly for pricing, lead times, and availability of specific pack sizes.



Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Notes
Simson Pharma Limited	Carglumic Acid D5	C2180017	Not Available	C6H5D5N2 O5	195.18	Available via custom synthesis; Certificate of Analysis is provided.
Pharmaffili ates	N- Carbamyl- L-glutamic Acid-d5	PA STI 017520	Not Available	C6H5D5N2 O5	195.18	Available for enquiry.
LGC Standards (incorporati ng Toronto Research Chemicals)	N- Carbamyl- L-glutamic Acid-d5	TRC- C175967	Not Available	C6D5H5N2 O5	195.185	Available as a neat product in 0.5 mg and 5 mg pack sizes.
MedChem Express	Carglumic Acid-d5	HY- B0711S	Not Available	C6H5D5N2 O5	195.18	Available by quotation.

# Mechanism of Action: The Urea Cycle and CPS1 Activation

Carglumic acid is a synthetic structural analog of N-acetylglutamate (NAG), an essential allosteric activator of carbamoyl phosphate synthetase 1 (CPS1). CPS1 is a key mitochondrial enzyme that catalyzes the first and rate-limiting step of the urea cycle, which is responsible for the detoxification of ammonia in the liver. In individuals with N-acetylglutamate synthase (NAGS) deficiency, the production of NAG is impaired, leading to a dysfunctional urea cycle and hyperammonemia. Carglumic acid acts as a replacement for NAG, binding to and activating CPS1, thereby restoring the function of the urea cycle.

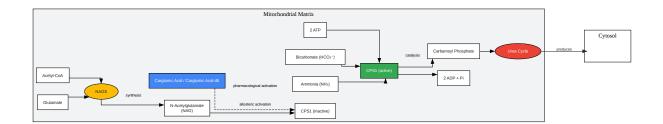




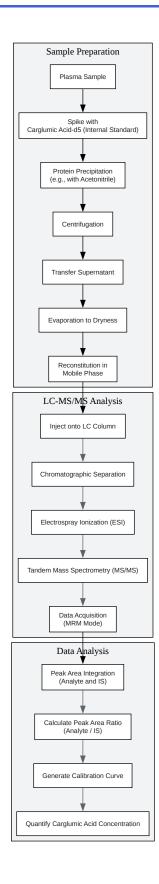


The signaling pathway for the activation of the urea cycle by Carglumic Acid is depicted below.









Click to download full resolution via product page



 To cite this document: BenchChem. [Commercial Availability and Technical Guide for Carglumic Acid-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15143680#commercial-suppliers-and-availability-of-carglumic-acid-d5]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com